

Technical Support Center: Managing LPM4870108-Related Toxicity

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Compound of Interest

Compound Name: LPM4870108

Cat. No.: B15616778

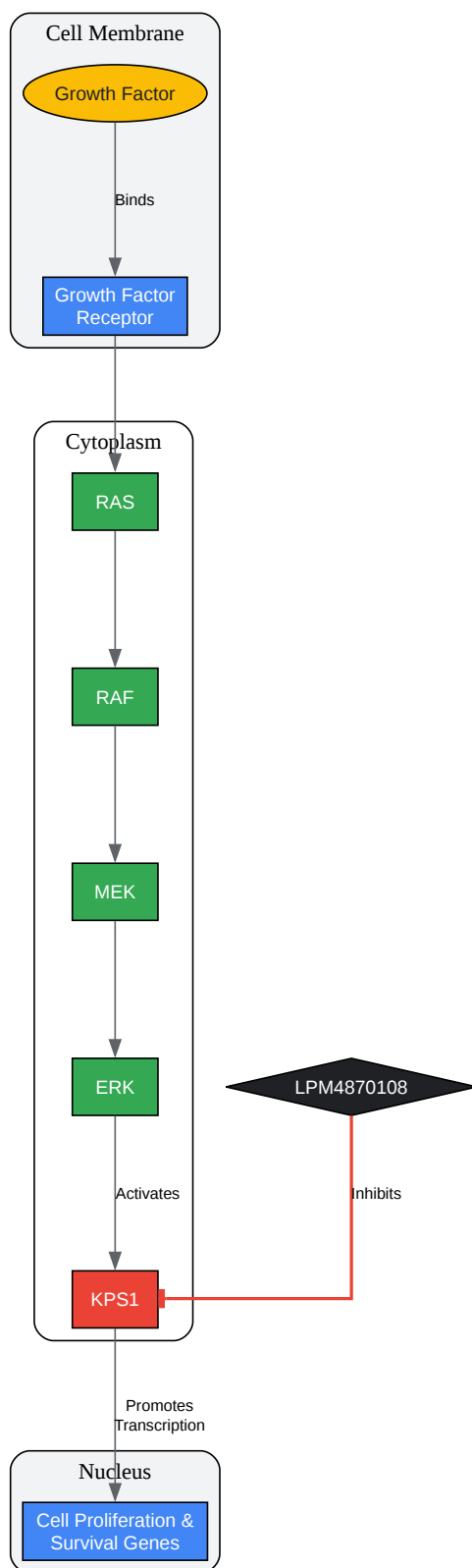
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This technical support center provides guidance for researchers, scientists, and drug development professionals on managing toxicities associated with the investigational agent **LPM4870108** in animal models.

Frequently Asked Questions (FAQs)

What is the mechanism of action for LPM4870108?

LPM4870108 is a potent and selective small molecule inhibitor of the Kinase of Proliferation and Survival 1 (KPS1). KPS1 is a critical downstream effector in the Growth Factor Signaling Pathway (GFSP), which is frequently hyperactivated in various solid tumors. By inhibiting KPS1, **LPM4870108** blocks tumor cell proliferation and induces apoptosis. However, as KPS1 also plays a role in the homeostasis of rapidly dividing normal tissues, off-target effects can be observed.



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Caption: The Growth Factor Signaling Pathway (GFSP) and the inhibitory action of **LPM4870108** on KPS1.

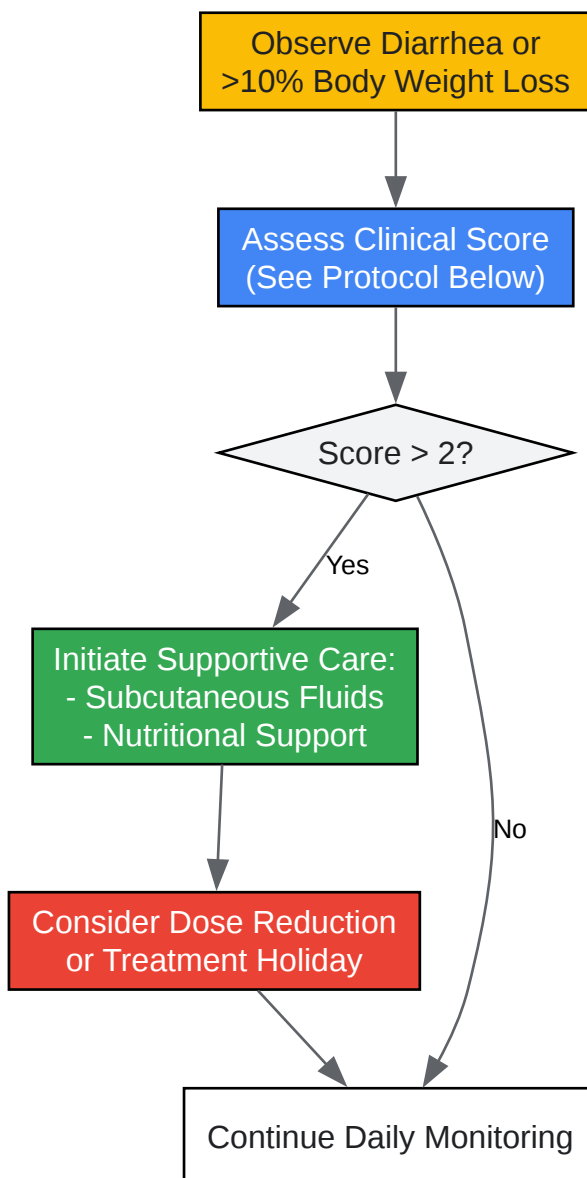
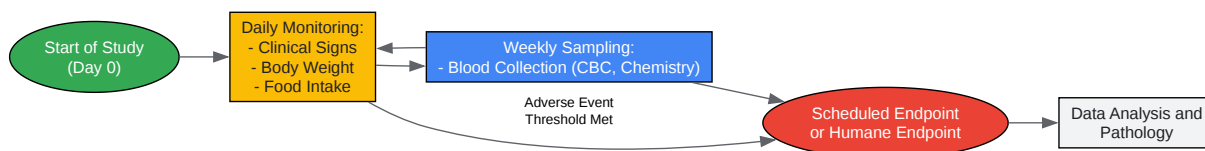
What are the common toxicities observed with **LPM4870108** in preclinical animal models?

The most frequently observed toxicities in rodent models are related to the on-target inhibition of KPS1 in normal tissues. These are summarized below.

Toxicity Type	Animal Model	Key Observations	Onset
Gastrointestinal	Mouse, Rat	Diarrhea, weight loss (>10%), decreased food intake.	3-5 days
Hepatotoxicity	Rat	Elevation of Alanine Aminotransferase (ALT) and Aspartate Aminotransferase (AST).	7-10 days
Myelosuppression	Mouse	Neutropenia, Thrombocytopenia.	5-7 days

How should I monitor for these toxicities in my animal studies?

A robust monitoring plan is crucial for managing **LPM4870108**-related toxicities and ensuring data integrity. A recommended workflow is outlined below.



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